

Physicochemical properties of Triclocarban relevant to environmental mobility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triclocarban

Cat. No.: B027905

[Get Quote](#)

Triclocarban's Environmental Journey: A Physicochemical Perspective

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Triclocarban (TCC), a potent antibacterial agent, has been a common ingredient in personal care products for decades. Its widespread use has led to its continuous release into the environment, raising concerns about its mobility, persistence, and potential ecological impact. Understanding the physicochemical properties of **Triclocarban** is paramount to predicting its environmental fate and transport. This technical guide provides a comprehensive overview of these properties, complete with detailed experimental methodologies and visual representations of key environmental processes.

Core Physicochemical Properties

The environmental mobility of **Triclocarban** is governed by a set of key physicochemical parameters. These properties dictate its partitioning between water, soil, and air, as well as its potential for degradation and bioaccumulation.

Table 1: Physicochemical Properties of Triclocarban

| Property | Value | Temperature (°C) | Reference |
|---|------------------------------------|---|---|
| Water Solubility (mg/L) | 0.11 | 20 | [1] [2] |
| 0.046 ± 0.004 | 25 | [3] | |
| 0.0029 | Not Specified | [4] | |
| <100 | 26 | [5] | |
| Vapor Pressure (mm Hg) | 3.6 x 10 ⁻⁹ (estimated) | 25 | [1] |
| 3.45 x 10 ⁻¹³ (experimental) | 25 | [3] | |
| <0.1 | 25 | [5] | |
| < 1 hPa (at 50°C) | 50 | [2] | |
| pKa | 12.7 | Not Specified | [1] |
| 11.42 (Strongest Acidic) | Not Specified | [4] | |
| 12.77 ± 0.70 (Predicted) | Not Specified | [5] | |
| Octanol-Water Partition Coefficient (log Kow) | 4.342 | 25 (at pH 8.1) | [1] |
| 5.1 (ALOGPS) | Not Specified | [4] | |
| 4.93 (Chemaxon) | Not Specified | [4] | |
| 3.5 | Not Specified | [3] | |
| 4.2 - 6.0 | Not Specified | [2] [6] | |
| Soil Sorption Coefficient (log Koc) | 4.08 (Koc = 12,000) | Not Specified | [7] |

| | | | |
|--|-------------------------------------|---------------|------------|
| 4.69 - 4.81 (Koc = 48,865 - 64,027) | Not Specified | [7] | |
| 4.77 - 4.86 (Koc = 58,656 - 71,687) | Not Specified | [7] | |
| Soil Distribution Coefficient (Kd) (L/kg) | 763 - 1187 | Not Specified | [8][9][10] |
| Henry's Law Constant (atm·m ³ /mol) | 4.5 x 10 ⁻¹¹ (estimated) | 25 | [1] |

Experimental Protocols for Key Physicochemical Properties

Accurate determination of **Triclocarban**'s physicochemical properties is essential for environmental risk assessment. The following sections outline the standardized experimental protocols for measuring these key parameters.

Water Solubility: OECD Guideline 105

The water solubility of a compound is its saturation mass concentration in water at a given temperature. For a substance like **Triclocarban**, with low solubility, the Column Elution Method is often employed.[7][11][12][13]

Methodology:

- **Apparatus Setup:** A temperature-controlled column is packed with an inert support material coated with the test substance.
- **Elution:** Water is passed through the column at a slow, constant rate.
- **Equilibrium:** The water becomes saturated with **Triclocarban** as it passes through the column.
- **Analysis:** The concentration of **Triclocarban** in the eluate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

- Calculation: The water solubility is calculated from the mean concentration of several collected fractions.

A preliminary test is often conducted to estimate the approximate solubility and determine the appropriate amount of test substance and the time needed to reach saturation.[\[11\]](#)

Vapor Pressure: OECD Guideline 104

Vapor pressure is a measure of a substance's tendency to volatilize. For compounds with low vapor pressure like **Triclocarban**, the Gas Saturation Method is a suitable technique.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Methodology:

- Apparatus: A stream of inert gas (e.g., nitrogen) is passed at a known flow rate through or over the surface of the test substance in a thermostatically controlled environment.
- Saturation: The gas stream becomes saturated with the vapor of **Triclocarban**.
- Trapping: The vapor is collected in a suitable trap (e.g., a sorbent tube).
- Quantification: The amount of trapped **Triclocarban** is quantified using an appropriate analytical method (e.g., Gas Chromatography).
- Calculation: The vapor pressure is calculated from the mass of **Triclocarban** transported and the volume of gas passed through the system.

Acid Dissociation Constant (pKa): OECD Guideline 112

The pKa is a measure of the strength of an acid in solution. For **Triclocarban**, a weakly acidic compound, the Spectrophotometric Method is commonly used.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Methodology:

- Principle: This method relies on the difference in the UV-Vis absorption spectra between the ionized and unionized forms of the molecule.

- Procedure: The UV-Vis spectrum of **Triclocarban** is recorded in solutions of varying pH, while the ionic strength is kept constant.
- Data Analysis: The absorbance at a specific wavelength where the two forms have different absorptivities is plotted against the pH.
- Calculation: The pKa is determined from the inflection point of the resulting sigmoidal curve.

Octanol-Water Partition Coefficient (Kow): OECD Guideline 107

The octanol-water partition coefficient (Kow) is a measure of a chemical's lipophilicity and its potential for bioaccumulation. The Shake Flask Method is a straightforward approach for determining Kow.[\[8\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Methodology:

- Preparation: A solution of **Triclocarban** in either n-octanol or water is prepared. Both solvents are mutually saturated before the experiment.
- Partitioning: The solution is placed in a vessel with a known volume of the other solvent. The mixture is then shaken until equilibrium is reached.
- Phase Separation: The n-octanol and water phases are separated, typically by centrifugation.
- Concentration Analysis: The concentration of **Triclocarban** in each phase is determined.
- Calculation: The Kow is calculated as the ratio of the concentration of **Triclocarban** in the n-octanol phase to its concentration in the water phase.

Soil Sorption Coefficient (Kd and Koc): OECD Guideline 106

The soil sorption coefficient (Kd) and the organic carbon-normalized sorption coefficient (Koc) are critical for predicting the leaching potential of a chemical in soil. The Batch Equilibrium Method is the standard for their determination.[\[4\]](#)[\[5\]](#)[\[10\]](#)[\[27\]](#)[\[28\]](#)

Methodology:

- **Soil Preparation:** A series of soil samples with varying organic carbon content are used.
- **Equilibration:** A known mass of soil is mixed with a solution of **Triclocarban** of known concentration in a centrifuge tube. The mixture is agitated for a predetermined time to reach equilibrium.
- **Separation:** The solid and liquid phases are separated by centrifugation.
- **Analysis:** The concentration of **Triclocarban** in the aqueous phase is measured. The amount sorbed to the soil is calculated by the difference from the initial concentration.
- **Calculation:**
 - K_d is calculated as the ratio of the concentration of **Triclocarban** in the soil to the concentration in the water at equilibrium.
 - K_{oc} is calculated by dividing K_d by the fraction of organic carbon in the soil (K_d / f_{oc}).

Environmental Fate and Degradation Pathways

Once released into the environment, **Triclocarban** is subject to various transport and transformation processes. Its high log K_{ow} and K_{oc} values indicate a strong tendency to partition from water into soil, sediment, and biosolids.^{[1][7]} Volatilization from water or moist soil surfaces is not considered a significant fate process due to its very low vapor pressure and Henry's Law constant.^[1]

The primary degradation pathways for **Triclocarban** are biodegradation and photodegradation, although it is generally considered to be persistent in the environment.

Biodegradation: OECD Guideline 301

Biodegradation studies assess the susceptibility of a chemical to microbial breakdown. "Ready biodegradability" tests, such as those outlined in OECD 301, are screening tests that provide information on the potential for rapid and complete biodegradation.^{[1][3][6][9][29]}

Methodology (e.g., CO₂ Evolution Test):

- **Inoculum:** Activated sludge from a wastewater treatment plant is used as the microbial source.
- **Test System:** A known concentration of **Triclocarban** is added to a mineral medium inoculated with the activated sludge in a sealed vessel.
- **Incubation:** The vessels are incubated in the dark at a constant temperature for 28 days.
- **Measurement:** The amount of CO₂ produced from the microbial respiration is measured over time.
- **Calculation:** The percentage of biodegradation is calculated by comparing the amount of CO₂ produced from the test substance to the theoretical maximum amount of CO₂ that could be produced.

Photodegradation: OECD Guideline 316 / ASTM E896-92

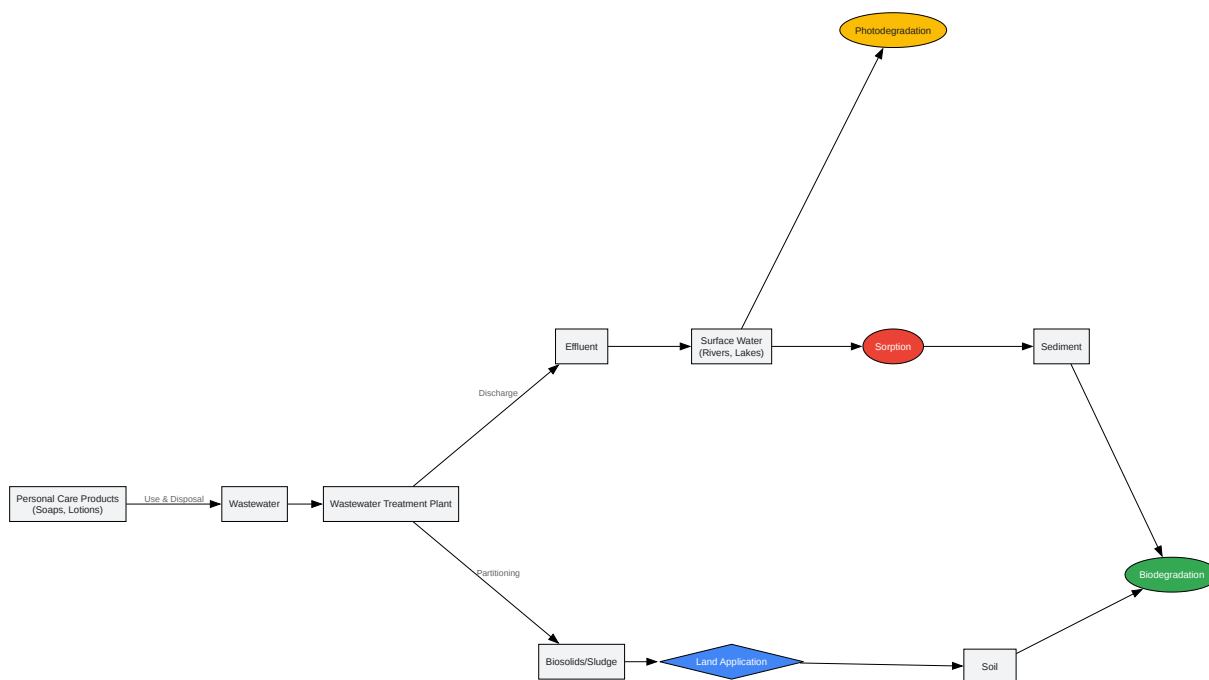
Photodegradation is the breakdown of chemicals by light. Aqueous direct photolysis tests determine the rate of transformation of a chemical in water when exposed to sunlight.[\[30\]](#)[\[31\]](#)
[\[32\]](#)

Methodology:

- **Test Solution:** A solution of **Triclocarban** in purified water is prepared.
- **Irradiation:** The solution is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp). Control samples are kept in the dark.
- **Sampling:** Samples are taken from both the irradiated and control solutions at various time intervals.
- **Analysis:** The concentration of **Triclocarban** in the samples is measured.
- **Calculation:** The rate of photolysis is determined from the decrease in **Triclocarban** concentration over time in the irradiated samples, corrected for any loss in the dark controls.

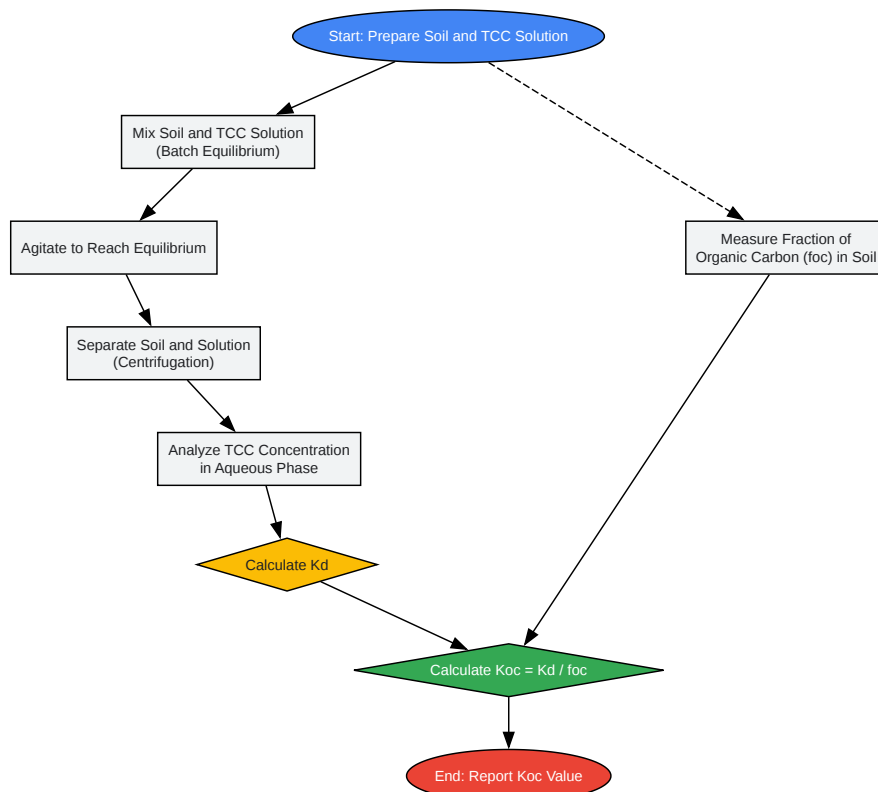
Visualizing Environmental Processes

To better understand the complex interactions and pathways of **Triclocarban** in the environment, the following diagrams, generated using the DOT language, provide visual representations of key concepts.



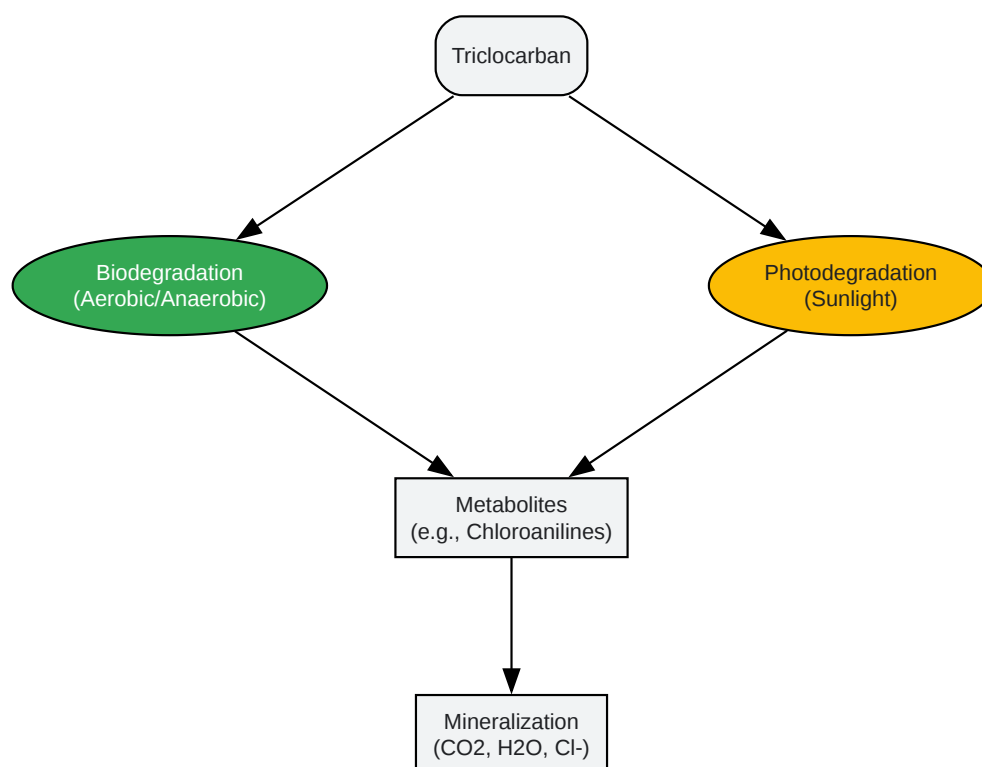
[Click to download full resolution via product page](#)

Caption: Environmental fate and transport pathways of **Triclocarban**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the soil organic carbon-normalized sorption coefficient (Koc).



[Click to download full resolution via product page](#)

Caption: Simplified degradation pathways of **Triclocarban** in the environment.

Conclusion

The physicochemical properties of **Triclocarban** clearly indicate its tendency to persist in the environment, particularly in soil and sediment. Its low water solubility and high sorption potential limit its mobility in aqueous systems but contribute to its accumulation in solids. While both biodegradation and photodegradation can contribute to its eventual breakdown, these processes are generally slow. A thorough understanding of these properties and the methodologies used to determine them is crucial for developing effective environmental management strategies and for guiding the development of more environmentally benign alternatives in the future.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oecd.org [oecd.org]
- 2. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 3. OECD Guidelines Test No. 301 C & F – BPC Instruments [bpcinstruments.com]
- 4. APPENDIX C: MEASUREMENT OF SORPTION (Kd) - ECETOC [ecetoc.org]
- 5. OECD 106: Adsorption - Desorption Using a Batch Equilibrium Method - Situ Biosciences [situbiosciences.com]
- 6. contractlaboratory.com [contractlaboratory.com]
- 7. filab.fr [filab.fr]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. OECD 106: Adsorption – Desorption using a Batch Equilibrium Method | ibacon GmbH [ibacon.com]
- 11. oecd.org [oecd.org]
- 12. oecd.org [oecd.org]
- 13. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 14. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 104: Vapour ... - OECD - Google Books [books.google.com]
- 15. oecd.org [oecd.org]
- 16. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 17. consilab.de [consilab.de]
- 18. oecd.org [oecd.org]
- 19. oecd.org [oecd.org]
- 20. OECD n°112: Dissociation constant in water - Analytice [analytice.com]

- 21. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 22. oecd.org [oecd.org]
- 23. downloads.regulations.gov [downloads.regulations.gov]
- 24. oecd.org [oecd.org]
- 25. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 26. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 27. catalog.labcorp.com [catalog.labcorp.com]
- 28. oecd.org [oecd.org]
- 29. Ready biodegradability | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 30. store.astm.org [store.astm.org]
- 31. oecd.org [oecd.org]
- 32. oecd.org [oecd.org]
- To cite this document: BenchChem. [Physicochemical properties of Triclocarban relevant to environmental mobility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027905#physicochemical-properties-of-triclocarban-relevant-to-environmental-mobility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com